

Coccineone B: A Technical Overview of its Physicochemical Properties and Biological Potential

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Compound of Interest

Compound Name: *coccineone B*

Cat. No.: *B599740*

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Introduction

Coccineone B is a flavonoid, a class of natural products known for their diverse biological activities. It has been isolated from the roots of medicinal plants of the *Boerhaavia* genus, notably *Boerhaavia coccinea* and *Boerhaavia diffusa*.^[1] These plants have a long history of use in traditional medicine for treating a variety of ailments, including inflammation, pain, and cancer.^{[2][3]} This technical guide provides a summary of the currently available information on the physical and chemical properties of **coccineone B**, along with insights into its potential biological activities based on studies of its source plants.

Chemical and Physical Properties

While detailed experimental data for all physical properties of **coccineone B** are not readily available in the current literature, its fundamental chemical properties have been established. The following tables summarize the known and computed data for **coccineone B**.

Table 1: Chemical Identification of Coccineone B

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₀ O ₆	PubChem[4]
Molecular Weight	298.25 g/mol	PubChem[4]
IUPAC Name	6,9,11-trihydroxy-6H-chromeno[3,4-b]chromen-12-one	PubChem[4]
CAS Number	135626-13-0	PubChem[4]
Synonyms	Coccineone B, 6,9,11-trihydroxy-6H-chromeno(3,4-b)chromen-12-one	PubChem[4]

Table 2: Computed Physicochemical Properties of Coccineone B

Property	Value	Source
XLogP3	2.3	PubChem[4]
Hydrogen Bond Donor Count	3	PubChem[4]
Hydrogen Bond Acceptor Count	6	PubChem[4]
Rotatable Bond Count	0	PubChem[4]
Exact Mass	298.04773803	PubChem[4]
Monoisotopic Mass	298.04773803	PubChem[4]
Topological Polar Surface Area	96.2 Å ²	PubChem[4]
Heavy Atom Count	22	PubChem[4]

Note: The data in Table 2 are computationally generated and may not reflect experimentally determined values. Specific experimental data for properties such as melting point, boiling point, and solubility are not available in the reviewed literature.

Spectral Data

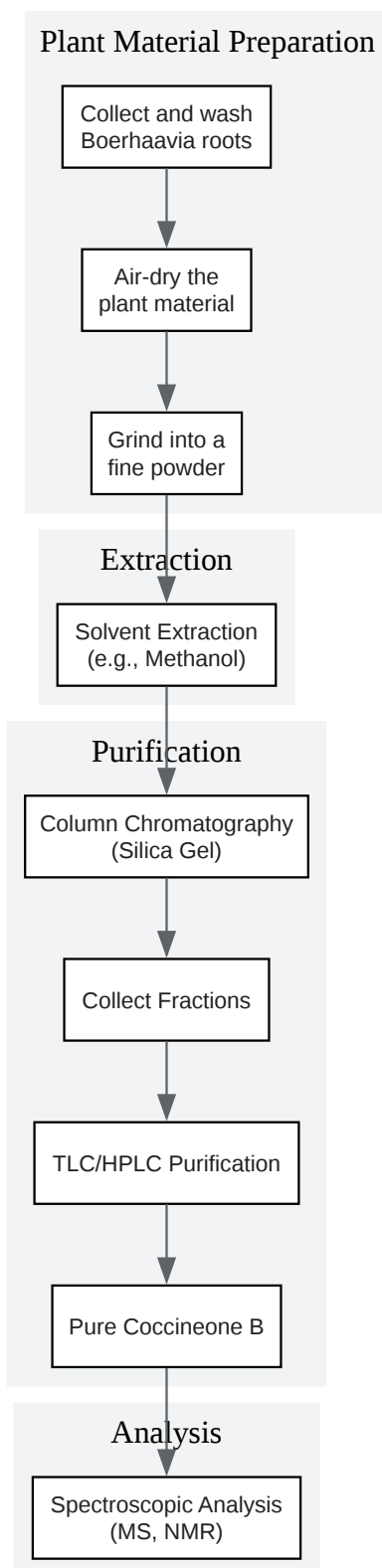
Detailed ^1H and ^{13}C -NMR spectral data for **coccineone B** are not explicitly available in the reviewed scientific literature. For the structural elucidation of novel compounds, this data is typically published in the paper first describing its isolation.

Experimental Protocols

A specific, detailed experimental protocol for the isolation and purification of **coccineone B** is not available in the current literature. However, based on general methods for isolating flavonoids and other rotenoids from *Boerhaavia* species, a representative protocol can be outlined.

Generalized Protocol for the Isolation of Flavonoids from *Boerhaavia* Species

- **Plant Material Collection and Preparation:** The roots of *Boerhaavia coccinea* or *Boerhaavia diffusa* are collected, washed, air-dried, and ground into a fine powder.^[5]
- **Extraction:** The powdered plant material is subjected to solvent extraction, typically using a Soxhlet apparatus or maceration with solvents of increasing polarity, such as n-hexane, chloroform, and methanol.^[5]
- **Fractionation:** The crude extract is then fractionated using column chromatography over silica gel. A gradient elution system with a mixture of solvents, such as n-hexane-ethyl acetate or chloroform-methanol, is used to separate the components based on their polarity.^[5]
- **Purification:** The fractions containing the compound of interest are further purified using techniques like preparative Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) to yield the pure compound.
- **Structure Elucidation:** The structure of the isolated compound is then determined using spectroscopic methods, including Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy (^1H , ^{13}C , COSY, HMQC, HMBC).



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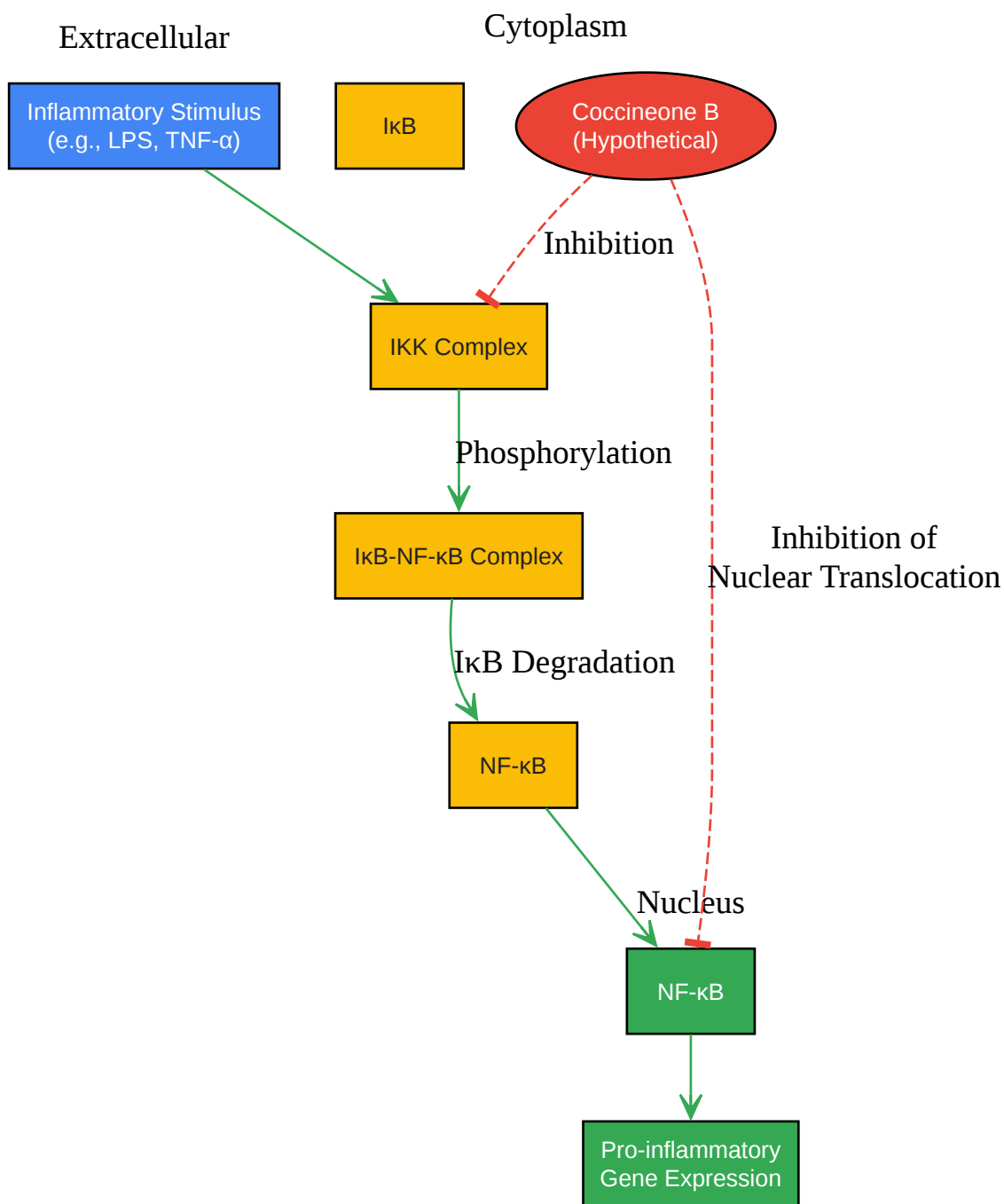
A generalized workflow for the isolation of **coccineone B**.

Biological Activity and Signaling Pathways

Direct studies on the biological activity and the specific signaling pathways modulated by isolated **coccineone B** are currently lacking in the scientific literature. However, the extracts of *Boerhaavia diffusa*, from which **coccineone B** is derived, have been reported to exhibit a range of biological activities, including anti-inflammatory, antioxidant, and anticancer effects.[2][6][7]

Given that flavonoids are known to interact with various cellular signaling pathways, it can be hypothesized that **coccineone B** may contribute to the observed biological activities of the plant extracts by modulating pathways involved in inflammation and cell proliferation. For instance, many flavonoids are known to inhibit the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway, which is a key regulator of the inflammatory response.

Below is a hypothetical representation of a signaling pathway that flavonoids with anti-inflammatory and anticancer properties may modulate. It is important to note that this is a generalized pathway and has not been specifically demonstrated for **coccineone B**.



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A hypothetical anti-inflammatory signaling pathway for flavonoids.

Conclusion

Coccineone B is a flavonoid with a defined chemical structure that is found in medicinal plants of the Boerhaavia genus. While its basic chemical properties are known, a comprehensive experimental characterization of its physical properties and detailed spectroscopic data are not yet available in the public domain. The biological activities of the plant extracts from which it is isolated suggest that **coccineone B** may possess anti-inflammatory, antioxidant, and anticancer properties. However, further studies on the isolated compound are required to validate these potential activities and to elucidate the specific cellular and molecular mechanisms involved. Future research should focus on the isolation of sufficient quantities of **coccineone B** to enable thorough biological screening and the investigation of its effects on key signaling pathways.

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